

Standard Operating Procedure: Disposal of 4-(5-Nitropyrimidin-2-yl)morpholine[1]

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Compound of Interest

Compound Name:	4-(5-Nitropyrimidin-2-yl)morpholine
CAS No.:	65735-66-2
Cat. No.:	B1608259

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Executive Summary & Immediate Directive

Do not dispose of this compound down the drain. **4-(5-Nitropyrimidin-2-yl)morpholine** must be treated as Hazardous Organic Waste.[1] It possesses two distinct chemical risks that dictate its disposal pathway:

- **Thermal Sensitivity:** The nitro-heterocyclic core introduces a risk of rapid decomposition under high heat or shock.[1]
- **Carcinogenic Potential:** The morpholine moiety is a precursor to N-nitrosomorpholine (NMOR), a potent carcinogen, if exposed to nitrosating agents (oxidizers, nitrites).[1]

Core Directive: Segregate strictly from oxidizing agents and strong acids.[1] Incineration via a licensed hazardous waste facility is the only acceptable final disposal method.[1]

Chemical Identity & Hazard Profiling

To ensure correct waste stream classification, you must understand the molecule's functional architecture.^[1]

Feature	Specification	Disposal Implication
Chemical Name	4-(5-Nitropyrimidin-2-yl)morpholine	Standard identifier.
Formula		High Nitrogen Content. Releases upon incineration; requires scrubbed incinerator. ^[1]
Structure	Morpholine ring fused to Nitropyrimidine	Dual Hazard: Morpholine (Toxicity/Corrosion) + Nitro group (Reactivity). ^[1]
Physical State	Solid (Typically Yellow/Orange)	Dispose of as Solid Waste. ^[1] Do not dissolve in solvent solely for disposal. ^[1]
CAS	Verify with Vendor (Analog: 26820-62-2)	Treat as "Toxic Organic Solid" absent specific vendor SDS. ^[1]

Critical Mechanism: The Nitrosamine Hazard

Why segregation is not just a suggestion, but a requirement.

Morpholine derivatives contain a secondary amine structure (masked within the ring).^[1] If this waste stream contacts nitrites (

), nitric acid, or strong oxidizers, it can undergo N-nitrosation.^[1] ^[1]

NMOR is a Group 2B Carcinogen. By segregating this waste from oxidizers, you break the reaction pathway, preventing the formation of a far more dangerous carcinogen inside your waste container.^[1]

Step-by-Step Disposal Protocol

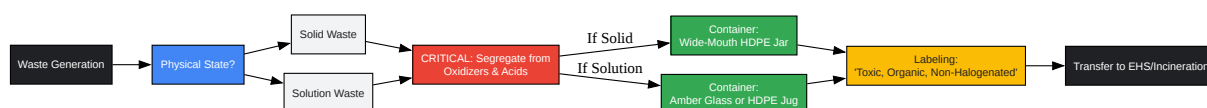
Phase 1: Pre-Disposal Characterization

Before moving the vessel, answer these three questions:

- Is the material pure? If mixed with solvents, the solvent dictates the flammability class.[1]
- Is it old? Check for crystal formation around the cap (peroxides/shock-sensitive salts), though less likely with this specific derivative than pure ethers.[1]
- Quantity? If >500g, contact EHS immediately for a specific pickup.[1]

Phase 2: Segregation & Packaging

Follow this decision matrix for packaging.



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Figure 1: Decision logic for segregating and packaging nitropyrimidine waste.

Operational Steps:

- Select Container: Use a High-Density Polyethylene (HDPE) container.[1] Glass is acceptable but poses a breakage risk.[1][2] Avoid metal containers due to potential reactivity with acidic impurities.[1]
- Solid Waste: Place the solid powder, along with any contaminated spatulas, weigh boats, or filter paper, directly into the wide-mouth jar.[1]
- Liquid Waste (Mother Liquors): If the compound is dissolved in solvent (e.g., DMSO, Methanol), dispose of it as "Flammable Solvent Waste with Toxic Contaminants." [1]

- Crucial: Ensure the solvent waste stream does NOT contain halogenated solvents (DCM, Chloroform) unless your facility permits commingling.[1]
- Labeling: Affix a hazardous waste label with the following details:
 - Constituents: **4-(5-Nitropyrimidin-2-yl)morpholine** (95%), [Solvent Name] (5%).[1]
 - Hazard Checkboxes: Toxic, Irritant.[1][3] (Check "Flammable" only if in solvent).[1]

Phase 3: Storage & Handoff

- Storage Location: Store in a secondary containment tray inside a cool, dry chemical cabinet.
- Incompatibility: Keep at least 3 feet (1 meter) away from nitric acid, perchloric acid, or nitrate salts.[1]
- Disposal Route: This material is destined for High-Temperature Incineration.[1] It cannot be landfilled or sewer-discharged.[1]

Emergency Contingencies

Spill Management

If <10g is spilled:

- Evacuate the immediate area of unnecessary personnel.
- PPE: Wear double nitrile gloves, safety goggles, and a lab coat.[1] If powder is fine/dusty, use an N95 or P100 respirator to avoid inhalation.[1]
- Neutralization (Physical): Do not attempt chemical neutralization.
- Cleanup:
 - Dry Spill: Gently sweep into a dustpan using a soft brush to minimize static and dust generation.[1]
 - Wet Spill: Absorb with vermiculite or sand.[1] Do not use paper towels (cellulose + nitro compounds can increase flammability risks upon drying).[1]

- Decontamination: Wipe the surface with a mild soap solution.[1] Avoid bleach (oxidizer).[1]

First Aid

- Skin Contact: Wash immediately with soap and water for 15 minutes.[1] Nitro compounds can be absorbed transdermally.[1]
- Eye Contact: Flush for 15 minutes. Seek medical attention.

Compatibility Reference Table

Chemical Class	Compatibility	Reason for Incompatibility
Water	Compatible	Low solubility, but no violent reaction.[1]
Alcohols (MeOH, EtOH)	Compatible	Good for dissolving residue.[1]
Strong Acids (,)	Incompatible	Exothermic protonation; potential hydrolysis.[1]
Oxidizers (,)	DANGEROUS	Risk of fire and nitrosamine formation.[1]
Reducing Agents	Incompatible	Reduces nitro group to amine (exothermic).[1]

References

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